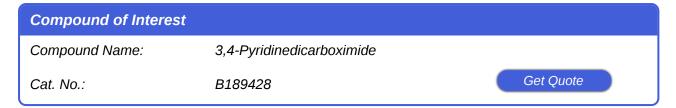


3,4-Pyridinedicarboximide: A Technical Guide to Safety, Storage, and Handling

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, storage, and handling protocols for **3,4-Pyridinedicarboximide** (CAS No. 4664-01-1). The information herein is intended to equip laboratory personnel with the necessary knowledge to handle this chemical compound responsibly, minimizing risks and ensuring a safe research environment.

Chemical and Physical Properties

3,4-Pyridinedicarboximide is a heterocyclic organic compound. A summary of its key physical and chemical properties is presented in Table 1.



Property	Value	Reference
CAS Number	4664-01-1	[1][2][3][4][5]
Molecular Formula	C7H4N2O2	[1][2][3][4][5]
Molecular Weight	148.12 g/mol	[4][5]
Appearance	White to light brown crystalline powder	[3][4]
Melting Point	232-235 °C	[4]
Solubility	Low solubility in water; soluble in many organic solvents such as alcohols, ketones, and esters.	[3]
Purity	≥96% to 99% depending on the supplier.	[1][3][5]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3,4-Pyridinedicarboximide** is classified as a hazardous substance.[1] The detailed GHS classification is provided in Table 2.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[1]



Hazard Pictograms:

• Palt text

Safe Handling Procedures

Adherence to proper handling procedures is critical to minimize exposure and prevent adverse health effects.

3.1. Engineering Controls:

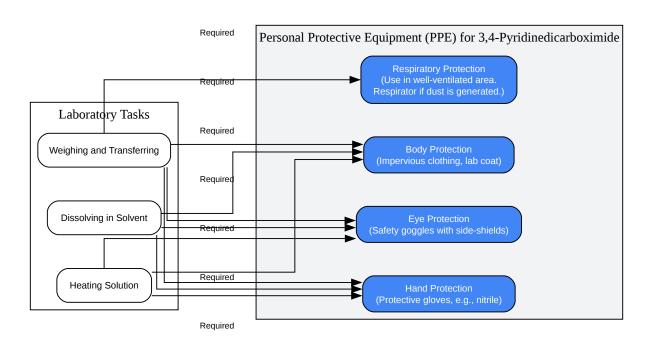
- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[1][6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

3.2. Personal Protective Equipment (PPE):

A comprehensive PPE selection guide is illustrated in the diagram below.



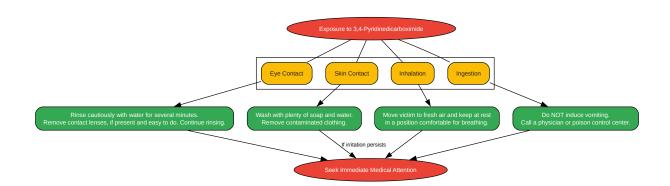
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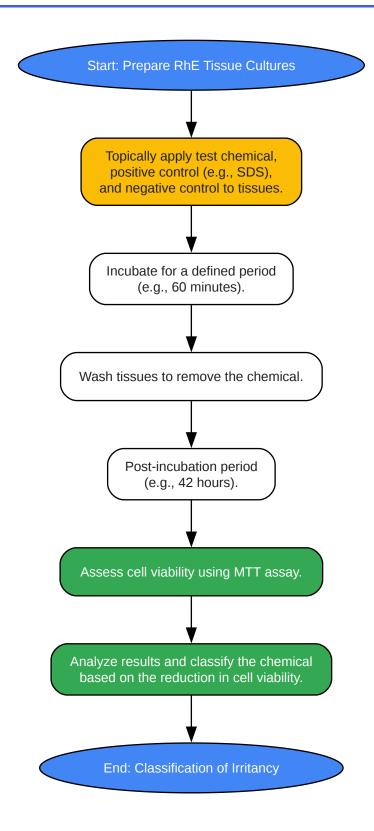
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